

Technical Support Center: 4-(2-Chlorophenyl)-2-fluorobenzoic acid

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Compound of Interest

Compound Name: 4-(2-Chlorophenyl)-2-fluorobenzoic acid

CAS No.: 505082-99-5

Cat. No.: B1487689

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Disclaimer: Specific handling, storage, and safety data for **4-(2-Chlorophenyl)-2-fluorobenzoic acid** is not readily available in public safety literature. The following guidance is synthesized from established best practices for structurally similar compounds, namely halogenated aromatic carboxylic acids such as 4-fluorobenzoic acid, 2-fluorobenzoic acid, and 4-chlorobenzoic acid.[1][2][3][4] Researchers must perform their own risk assessment and consult their institution's safety office before use.

Overview and Key Properties

4-(2-Chlorophenyl)-2-fluorobenzoic acid is a bi-aryl carboxylic acid derivative. Its structure suggests it is a solid at room temperature with limited water solubility, a characteristic common to many benzoic acid derivatives.[5][6][7] The presence of halogen atoms and a carboxylic acid group necessitates careful handling to avoid irritation and other potential health effects.[4]

Table 1: Predicted & Analogous Physicochemical Properties

Property	Value / Observation	Source / Rationale
Molecular Formula	C ₁₃ H ₈ ClFO ₂	ChemicalBook[8]
Molecular Weight	250.65 g/mol	ChemicalBook[8]
Physical State	Predicted to be a solid powder.	Analogy to similar compounds like 4-fluorobenzoic acid (white powder).[1][7]
Boiling Point	376.7±32.0 °C (Predicted)	ChemicalBook[8]
Density	1.366±0.06 g/cm ³ (Predicted)	ChemicalBook[8]
Water Solubility	Low. Benzoic acids have limited solubility in water but increase in alkaline solutions.	Analogy to 2-fluorobenzoic acid (7.2 g/L) and 4-chlorobenzoic acid (<1 mg/mL).[3][5]
Organic Solvents	Expected to be soluble in alcohols, ethers, and other common organic solvents.	Analogy to 4-fluorobenzoic acid, which is soluble in alcohol.[7]

Frequently Asked Questions (FAQs)

This section addresses common questions regarding the day-to-day handling and storage of **4-(2-Chlorophenyl)-2-fluorobenzoic acid**.

Q1: What are the primary hazards associated with this compound?

A: Based on data for analogous compounds, **4-(2-Chlorophenyl)-2-fluorobenzoic acid** should be treated as hazardous. The primary risks are:

- Skin Irritation: Causes skin irritation.[1][2][4]
- Serious Eye Irritation: Causes serious eye irritation.[1][2][4]
- Respiratory Irritation: Inhalation of dust may cause respiratory tract irritation.[4]
- Harmful if Swallowed: Oral ingestion may be harmful.[4]

Q2: What is the correct procedure for storing this compound upon receipt?

A: Proper storage is critical to maintain compound integrity and ensure safety. Store the compound in a cool, dry, and well-ventilated area.^[1] The container should be kept tightly closed to prevent moisture absorption and contamination.^{[1][3]} For long-term stability, storage in a desiccator at 2-8°C is recommended, away from incompatible materials like strong oxidizing agents and strong acids.^[1]

Q3: What Personal Protective Equipment (PPE) is mandatory when working with this compound?

A: A comprehensive PPE strategy is essential. Always wear:

- Eye Protection: Chemical safety goggles or glasses with side-shields.^{[1][3]}
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).^[1]
- Body Protection: A lab coat or other protective clothing to prevent skin contact.^[1]
- Respiratory Protection: Use in a certified chemical fume hood. If weighing outside a ventilated enclosure where dust may be generated, a respirator with a particle filter is required.^[1]

Q4: How should I prepare a stock solution of this compound?

A: Due to its predicted low water solubility, organic solvents are recommended.

- Perform all work in a chemical fume hood.
- Weigh the required amount of the solid compound into a suitable vial.
- Add your chosen solvent (e.g., DMSO, DMF, Methanol) incrementally.
- Cap the vial and vortex or sonicate gently to aid dissolution. Mild warming may be applied if necessary, but monitor for any signs of degradation.
- Once fully dissolved, the solution can be stored at -20°C or -80°C for extended stability. A stability study on a similar complex molecule indicated a shelf-life of 220 days at 4°C and

significantly longer when frozen.[9]

Q5: What materials are incompatible with this compound?

A: Avoid contact with strong oxidizing agents and strong acids.[1] Hazardous reactions are not expected under normal conditions, but decomposition can occur upon exposure to heat or incompatible materials, potentially emitting toxic fumes.[1]

Q6: What should I do in case of an accidental spill?

A: For a small spill:

- Ensure the area is well-ventilated and restrict access.
- Wearing appropriate PPE, gently sweep up the solid material, avoiding dust formation.[10]
- Transfer the material to a closable, labeled container for disposal.[1][10]
- Clean the spill area with a suitable solvent and then soap and water.
- Do not allow the chemical to enter drains or rivers.[1][2]

Q7: How should this compound and its waste be disposed of?

A: Dispose of the compound and any contaminated materials as hazardous chemical waste. Follow all local, state, and federal regulations. The material should be sent to an approved waste disposal plant.[3]

Troubleshooting Guide

This section provides solutions to specific problems you may encounter during your experiments.

Q: My compound appears discolored (e.g., yellowed) upon receipt or after storage. Is it still usable?

A: Discoloration can be a sign of degradation or impurity. While some related compounds are described as yellow powder, a significant color change from the initial appearance is a concern.

[1]

- Causality: The discoloration could be due to oxidation, reaction with trace moisture, or slow decomposition from exposure to light or elevated temperatures.
- Recommended Action: Before use, it is highly advisable to verify the compound's purity and identity via analytical methods such as HPLC, LC-MS, or NMR. Compare the results with the supplier's certificate of analysis or reference spectra. If significant degradation is confirmed, the batch should be discarded.

Q: The compound is not dissolving in my intended solvent. What are my options?

A: Solubility issues are common with complex organic molecules.

- Causality: The polarity of your solvent may not be optimal for this bi-aryl structure. The compound's crystalline form can also affect its dissolution rate.
- Troubleshooting Steps:
 - Increase Energy: Try gentle warming (e.g., to 37-50°C) or sonication to increase the rate of dissolution.
 - Change Solvent: If solubility remains poor, consider a different solvent. A troubleshooting workflow is provided below. For example, if it fails in methanol (polar protic), try DMSO or DMF (polar aprotic).
 - pH Adjustment: For aqueous solutions, increasing the pH by adding a base (e.g., NaOH, NH₄OH) will deprotonate the carboxylic acid, forming a more soluble salt. Note that this will change the chemical nature of the compound in solution.

Q: I am observing inconsistent results in my biological assay. Could the compound's stability be the issue?

A: Yes, compound stability in assay media is a critical factor.

- Causality: Carboxylic acids can be sensitive to pH. A related anti-cancer drug was found to be most stable at neutral pH and susceptible to amide hydrolysis in acidic conditions.[9] Your

compound could be degrading over the time course of the experiment.

- Recommended Action:
 - Prepare Fresh: Prepare solutions fresh before each experiment.
 - Stability Test: Perform a simple stability test. Incubate the compound in your assay buffer for the duration of your experiment. At the end, analyze the sample by HPLC to see if the parent peak has decreased or if new degradation peaks have appeared.
 - pH Control: Ensure your assay buffer is robust and maintains a stable pH throughout the experiment.

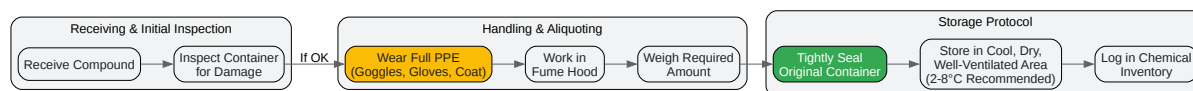
Experimental Protocols & Visualizations

Protocol 1: Safe Weighing and Handling of Solid Compound

- Preparation: Don all required PPE (safety goggles, lab coat, nitrile gloves). Ensure the analytical balance is inside a chemical fume hood or a ventilated balance enclosure.
- Tare: Place a suitable weighing vessel (e.g., weigh paper or a small vial) on the balance and tare it.
- Aliquot: Carefully transfer a small amount of **4-(2-Chlorophenyl)-2-fluorobenzoic acid** from the stock bottle to the weighing vessel using a clean spatula. Avoid creating dust.[1][2]
- Seal: Tightly close the main stock bottle immediately after use to prevent moisture uptake.[1]
- Record: Record the final weight.
- Cleanup: Clean the spatula and the weighing area to remove any residual powder. Dispose of any contaminated items (like weigh paper or gloves) in the designated solid chemical waste container.

Diagram 1: Safe Handling & Storage Workflow

A visual guide from receiving the compound to its proper storage.

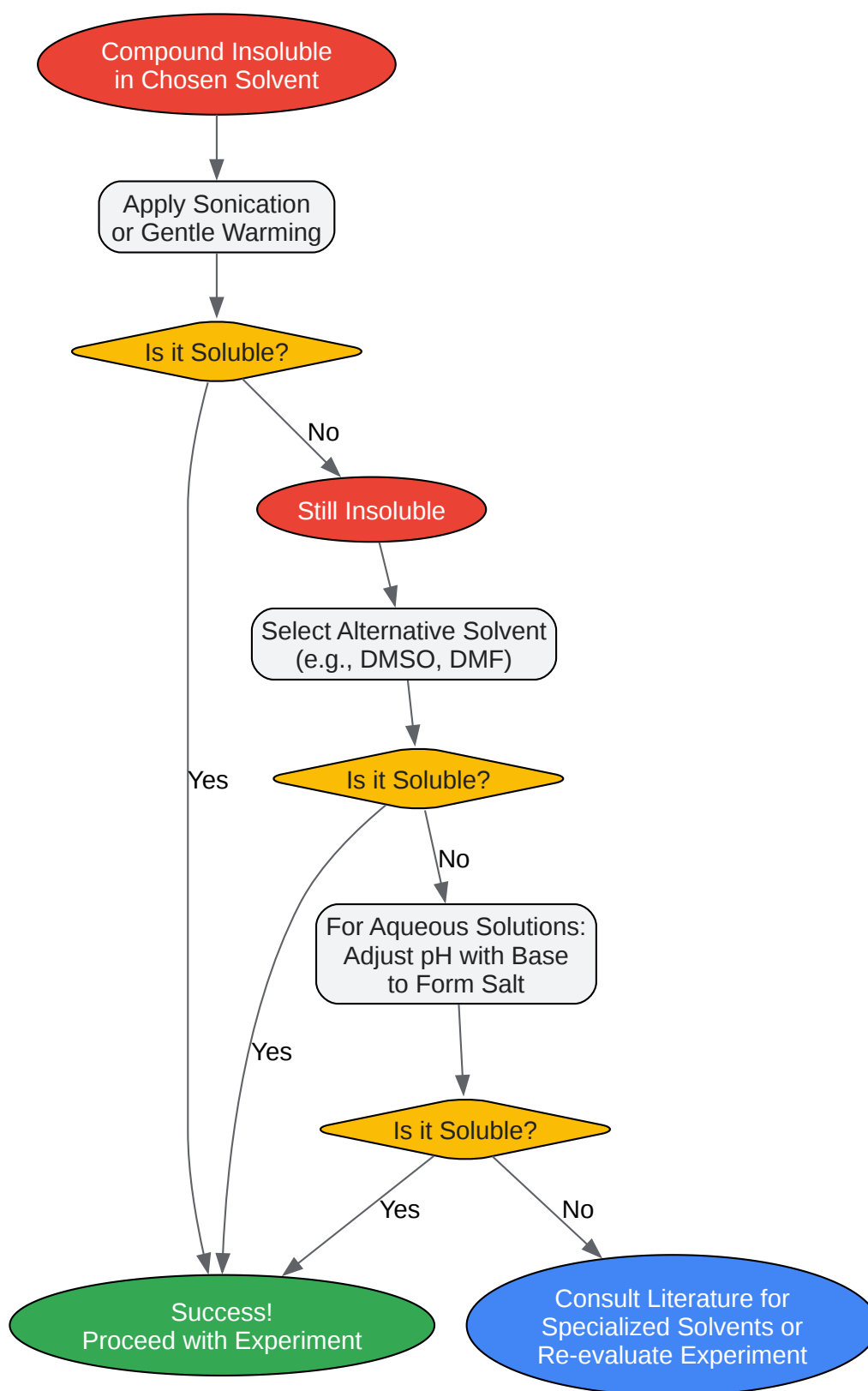


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Caption: Workflow for receiving, handling, and storing the compound.

Diagram 2: Troubleshooting Solubility Issues

A decision tree for addressing problems with dissolving the compound.



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Caption: Decision tree for troubleshooting compound solubility.

References

- 4-fluorobenzoic acid - SAFETY DATA SHEET. (2015). Apollo Scientific Ltd.
- Safety Data Sheet: 4-Fluorobenzoic acid. (n.d.). Carl ROTH.
- 4-Chlorobenzoic acid - SAFETY D
- 2-Fluorobenzoic acid - SAFETY D
- 4-Chlorobenzoic acid - Safety D
- 4-Chlorobenzoic acid - SAFETY D
- 4-Chlorobenzoic Acid | C1C6H4COOH | CID 6318. (n.d.). PubChem.
- Safety Data Sheet: 4-Chlorobenzoic acid. (n.d.). Carl ROTH.
- 4-Fluorobenzoic acid. (n.d.). Wikipedia.
- Chemical Properties of 4-Chloro-2-fluorobenzoic acid (CAS 446-30-0). (n.d.). Cheméo.
- 4-Fluorobenzoic acid-SDS. (2025). MedChemExpress.
- (PDF) Stability study on an anti-cancer drug 4-(3,5-bis(2-chlorobenzylidene)-4-oxo-piperidine-1-yl)-4-oxo-2-butenoic acid (CLEFMA) using a stability-indicating HPLC method. (2018).
- 2-Chlorobenzoic Acid | C7H5ClO2 | CID 8374. (n.d.). PubChem.
- 4-Fluorobenzoic acid 98%. (n.d.). Sigma-Aldrich.
- 4-Fluorobenzoic acid. (n.d.). Chem-Impex.
- 4-Fluorobenzoic Acid | 456-22-4. (n.d.). SynZeal.
- **4-(2-Chlorophenyl)-2-fluorobenzoic acid**. (n.d.). ChemicalBook.

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Sources

- [1. elementalmicroanalysis.com](http://elementalmicroanalysis.com) [elementalmicroanalysis.com]
- [2. carloth.com](http://carloth.com) [carloth.com]
- [3. fishersci.com](http://fishersci.com) [fishersci.com]
- [4. dept.harpercollege.edu](http://dept.harpercollege.edu) [dept.harpercollege.edu]
- [5. 4-Chlorobenzoic Acid | C1C6H4COOH | CID 6318 - PubChem](https://pubchem.ncbi.nlm.nih.gov) [pubchem.ncbi.nlm.nih.gov]
- [6. 4-Chloro-2-fluorobenzoic acid \(CAS 446-30-0\) - Chemical & Physical Properties by Cheméo](https://chemeo.com) [chemeo.com]

- [7. 对氟苯甲酸 98% | Sigma-Aldrich \[sigmaaldrich.com\]](#)
- [8. 4-\(2-Chlorophenyl\)-2-fluorobenzoic acid CAS#: 505082-99-5 \[m.chemicalbook.com\]](#)
- [9. researchgate.net \[researchgate.net\]](#)
- [10. assets.thermofisher.com \[assets.thermofisher.com\]](#)
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